The Enduring Legacy of Copper Sulfide: From Ancient Ores to Advanced Materials

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name: *Copper sulfide (CuS)*

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A Technical Guide on the Discovery, History, and Physicochemical Properties of Copper Sulfide Materials

For researchers, scientists, and professionals in drug development, understanding the fundamental properties and historical context of a material is paramount to unlocking its future potential. Copper sulfide (Cu_xS_Y), a compound with a rich history intertwined with human civilization, has emerged as a material of significant interest in modern science and technology. From its ancient origins as a primary source of copper to its contemporary applications in thermoelectric devices and nanomedicine, the journey of copper sulfide is a testament to its remarkable and versatile properties. This in-depth guide provides a comprehensive overview of the discovery, history, and core technical aspects of copper sulfide, tailored for a scientific audience.

A Historical Perspective: The Unearthing of Copper Sulfide Minerals

The story of copper sulfide begins not in a laboratory, but in the annals of mineralogy. For millennia, these minerals have been the primary ores from which copper has been extracted,

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playing a pivotal role in the Bronze Age and subsequent technological revolutions. The formal scientific characterization of these minerals, however, is a more recent endeavor.

Chalcocite (Cu_2S): The Foundational Copper Ore

Chalcocite, deriving its name from the Greek "chalkos" for copper, has been a significant copper ore since antiquity.[1] It was formally recognized as a mineral species in 1832, initially named "chalcosine," with the current name being established in 1868.[1] This mineral is predominantly found in the supergene enrichment zones of copper deposits, formed by the leaching of copper from oxidized minerals.[2] Its high copper content, approaching 80% by weight, and the relative ease with which copper can be smelted from it, have made it one of the most profitable copper ores throughout history.[2][3]

Covellite (CuS): The Indigo Mineral

Covellite, with its characteristic indigo-blue hue, is a rarer copper sulfide mineral.[4][5] It was first identified at the base of Mount Vesuvius by the Italian mineralogist Niccolò Covelli.[4][6] Although Covelli passed away before its formal documentation, the mineral was named in his honor in 1832.[6][7] Covellite typically occurs as a secondary mineral in copper sulfide deposits, often as coatings on other sulfides like chalcocite and chalcopyrite.[5][8]

Other Notable Copper Sulfide Minerals

The copper sulfide family is diverse, encompassing a range of stoichiometries and crystal structures.[9] Other key minerals include:

- Digenite (Cu_9S_5): First described in 1844, this mineral is often found intergrown with other copper sulfides in both primary and supergene deposits.[10][11]
- Djurleite ($Cu_{31}S_{16}$): Named after the Swedish chemist Seved Djurle who first synthesized the compound, this mineral was later discovered in nature and approved as a new mineral in 1962.[12][13][14]
- Anilite (Cu_7S_4): Named after the Ani Mine in Japan where it was first discovered, this mineral was approved by the IMA in 1968.[15][16][17]

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Physicochemical Properties: A Comparative Analysis

The diverse stoichiometry of copper sulfides gives rise to a fascinating array of physical and chemical properties. Understanding these differences is crucial for tailoring the material to specific applications. The following tables summarize key quantitative data for the primary copper sulfide phases.

Mineral Name	Chemical Formula	Crystal System	Mohs Hardness	Density (g/cm³)	Melting Point (°C)
Chalcocite	Cu_2S	Monoclinic	2.5 - 3.0	5.5 - 5.8	1130
Covellite	CuS	Hexagonal	1.5 - 2.0	4.6 - 4.76	220 (decomposes)
Digenite	Cu_9S_5	Trigonal	2.5 - 3.0	5.6	>500
Djurleite	$Cu_{31}S_{16}$	Monoclinic	2.5 - 3.0	5.63	N/A
Anilite	Cu_7S_4	Orthorhombic	~3	5.68	N/A

Table 1: Physical Properties of Key Copper Sulfide Minerals.[2][10][13][15][18][19][20][21][22][23][24][25][26]

Mineral Name	Chemical Formula	Lattice Parameters (Å)
Chalcocite	Cu_2S	a = 15.246, b = 11.884, c = 13.494, β = 116.35°
Covellite	CuS	a = 3.792, c = 16.344
Digenite (low)	Cu_9S_5	a = 27.85
Djurleite	$Cu_{31}S_{16}$	a = 26.897, b = 15.745, c = 13.565, β = 90.13°
Anilite	Cu_7S_4	a = 7.89, b = 7.84, c = 11.01

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Table 2: Crystallographic Data for Key Copper Sulfide Minerals.[2][11][14][16][27][28][29]

Experimental Protocols for Synthesis

The advent of nanotechnology has spurred the development of various methods for synthesizing copper sulfide nanoparticles with controlled size and morphology. These synthetic routes are crucial for harnessing the unique properties of nanoscale copper sulfide in fields such as drug delivery and photothermal therapy.

Hydrothermal Synthesis of Copper Sulfide Nanoparticles

This method utilizes high temperatures and pressures in an aqueous solution to crystallize the desired material.

Detailed Protocol:

- Precursor Preparation: In a typical synthesis, dissolve 0.341 g (0.002 mol) of copper chloride dihydrate ($CuCl_2 \cdot 2H_2O$) and 0.304 g (0.004 mol) of thiourea (H_2NCSNH_2) in deionized water.
- Autoclave Loading: Transfer the precursor solution into a 50 ml Teflon-lined stainless-steel autoclave. Fill the autoclave with deionized water up to approximately 70% of its total volume.
- Heating: Seal the autoclave and heat it to a temperature between 120°C and 200°C for a duration of 10 to 24 hours. The specific temperature and time will influence the morphology of the resulting nanoparticles.
- Cooling and Collection: Allow the autoclave to cool down to room temperature naturally.
- Purification: Collect the black precipitate by filtration or centrifugation. Wash the product several times with distilled water and absolute ethanol to remove any unreacted precursors and byproducts.
- Drying: Dry the final product at room temperature or in a vacuum oven at a low temperature.

Wet Chemical Synthesis (Co-Precipitation)

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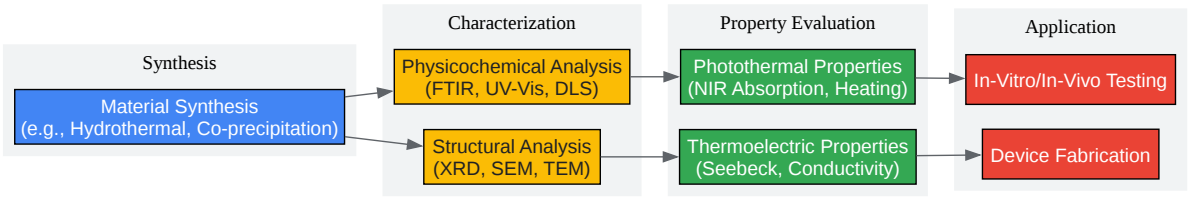
This method involves the reaction of precursor salts in a solution to precipitate the desired nanoparticles.

Detailed Protocol:

- Precursor Solution Preparation: Prepare an aqueous solution of a copper salt, such as copper (II) chloride ($CuCl_2$). In a separate container, prepare an aqueous solution of a sulfur source, such as sodium sulfide (Na_2S).
- Precipitation: Under vigorous stirring, add the sodium sulfide solution dropwise to the copper chloride solution. A black precipitate of copper sulfide will form immediately.
- Aging: Continue stirring the mixture for a predetermined period (e.g., 1-2 hours) to allow for the growth and stabilization of the nanoparticles.
- Purification: Separate the nanoparticles from the solution via centrifugation. Wash the nanoparticles repeatedly with deionized water and ethanol to remove residual ions.
- Drying: Dry the purified copper sulfide nanoparticles under vacuum.

Logical Workflows and Signaling Pathways

The application of copper sulfide in complex fields like drug delivery necessitates a structured and logical approach to research and development. The following diagrams, rendered in DOT language, illustrate key workflows.



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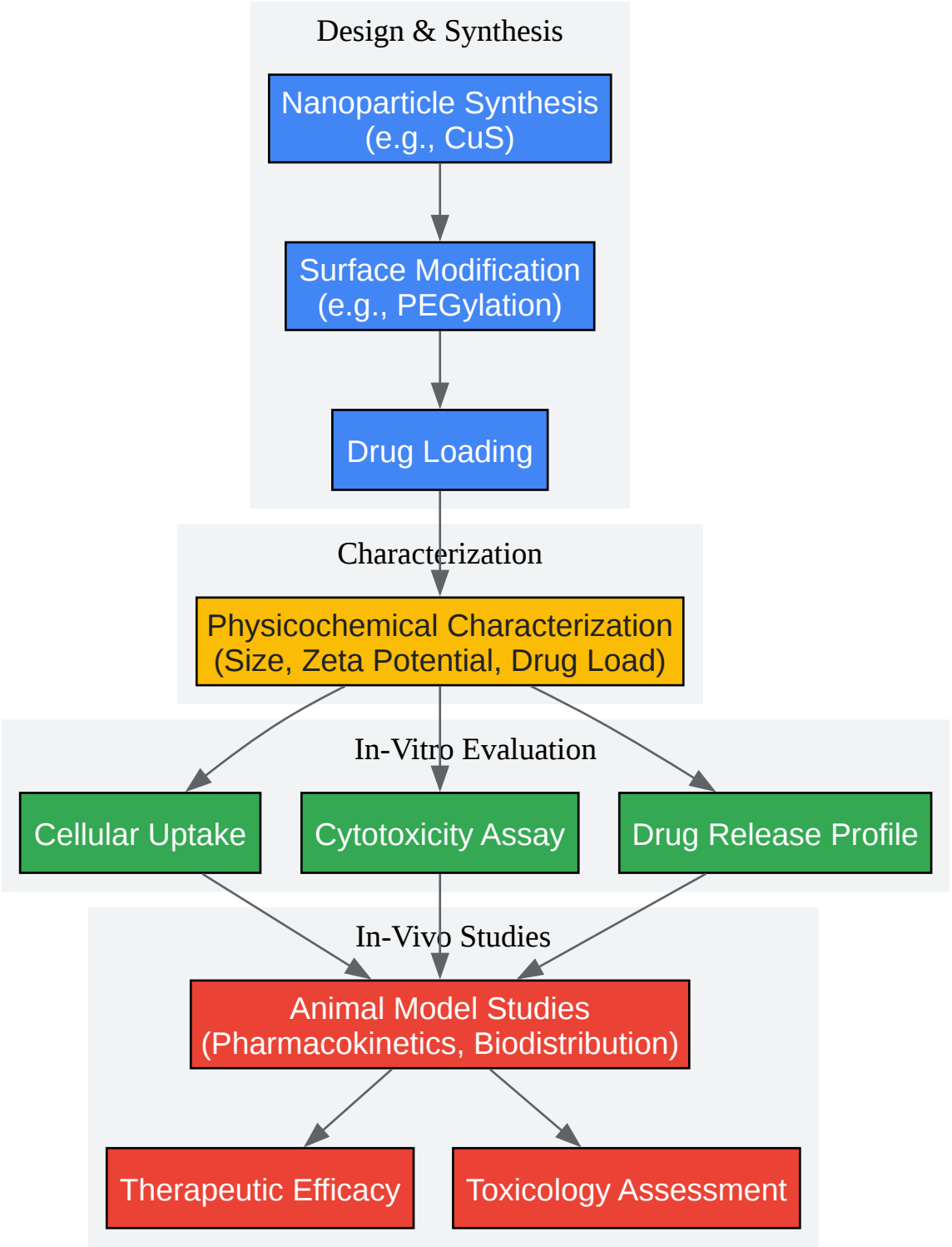
Caption: Generalized workflow for the discovery and characterization of new materials.



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- To cite this document: BenchChem. [The Enduring Legacy of Copper Sulfide: From Ancient Ores to Advanced Materials]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8194774/docs#the-enduring-legacy-of-copper-sulfide-from-ancient-ores-to-advanced-materials]

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